

Application Notes and Protocols for FFN511 Live Imaging in Acute Brain Slices

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Compound of Interest

Compound Name: FFN511

Cat. No.: B15570744

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

FFN511 is a fluorescent false neurotransmitter that serves as a powerful tool for visualizing and quantifying presynaptic activity in real-time within acute brain slices.^{[1][2]} This optical tracer is a substrate for the vesicular monoamine transporter 2 (VMAT2), allowing it to accumulate in synaptic vesicles of monoaminergic neurons, particularly dopaminergic terminals.^{[3][4]} Upon neuronal stimulation, **FFN511** is released along with endogenous neurotransmitters, and the resulting decrease in fluorescence intensity (destaining) can be monitored using live-cell imaging techniques such as multiphoton microscopy.^{[3][5]} This enables the direct measurement of neurotransmitter release from individual presynaptic boutons, providing unprecedented spatial resolution for studying synaptic function and plasticity.^{[1][3]}

Key Features of **FFN511**:

- **Optical Tracer for Monoamine Release:** **FFN511** acts as a fluorescent surrogate for monoamine neurotransmitters, enabling the visualization of their uptake and release.^[3]
- **VMAT2 Substrate:** It is specifically taken up into synaptic vesicles by VMAT2.^{[3][4]}

- High Spatial Resolution: Allows for the imaging of neurotransmitter release from individual synaptic terminals.[1][3]
- Compatibility: **FFN511** is compatible with GFP-based tags and other fluorescent probes, facilitating multi-labeling experiments.[3]
- Live-Cell Imaging: Suitable for use in live acute brain slices, enabling the study of dynamic synaptic processes.[3][5]

Experimental Protocols

Preparation of Acute Brain Slices

A reliable method for preparing healthy acute brain slices is crucial for successful **FFN511** imaging. The N-methyl-D-glucamine (NMDG) protective recovery method is recommended to enhance neuronal viability.[6][7]

Materials:

- NMDG-based artificial cerebrospinal fluid (aCSF)
- Standard aCSF
- Vibrating microtome
- Dissection tools
- Carbogen gas (95% O₂ / 5% CO₂)

Procedure:

- Anesthetize the animal and perform transcardial perfusion with ice-cold, carbogenated NMDG-aCSF.
- Rapidly dissect the brain and place it in ice-cold, carbogenated NMDG-aCSF.
- Mount the brain on the vibratome stage and cut coronal or sagittal slices (typically 250-300 µm thick) in ice-cold, carbogenated NMDG-aCSF.[5]

- Transfer the slices to a recovery chamber containing NMDG-aCSF at 32-34°C for a brief recovery period (e.g., 10-15 minutes).
- Transfer the slices to a holding chamber containing standard aCSF at room temperature and allow them to equilibrate for at least 1 hour before **FFN511** loading.[5] Slices can typically be used for imaging for up to 4 hours after preparation.[5]

FFN511 Loading Protocol

Materials:

- **FFN511** stock solution (e.g., in DMSO)
- Standard aCSF

Procedure:

- Prepare a loading solution by diluting the **FFN511** stock solution in standard aCSF to a final concentration of 5-10 μM . [3]
- Incubate the acute brain slices in the **FFN511** loading solution for 30 minutes at 32-34°C. [3] It is critical to keep the incubation time under 40 minutes to avoid non-specific staining. [8]
- After incubation, wash the slices in fresh, **FFN511**-free aCSF for at least 30 minutes to remove excess dye.

Live Imaging of FFN511

Equipment:

- Multiphoton laser-scanning microscope
- Recording chamber for submerged slices
- Perfusion system
- Stimulation electrode (e.g., bipolar tungsten electrode)

Procedure:

- Transfer a loaded brain slice to the recording chamber on the microscope stage.
- Continuously perfuse the slice with carbogenated aCSF at a rate of 1-2 ml/min.[5]
- Use a platinum harp with nylon strings to gently hold the slice in place and minimize movement.[5]
- Identify the region of interest (e.g., striatum, cortex) and locate **FFN511**-labeled puncta, which represent presynaptic terminals.[3]
- Acquire baseline fluorescence images (xyz stacks over time) before stimulation.
- Induce neurotransmitter release and **FFN511** destaining using one of the following methods:
 - Electrical Stimulation: Apply electrical pulses through a bipolar electrode placed near the imaging area. Stimulation parameters can be varied (e.g., 1 Hz, 4 Hz, 20 Hz) to study frequency-dependent release.[3]
 - High Potassium Depolarization: Perfuse the slice with aCSF containing a high concentration of KCl (e.g., 70 mM) to induce widespread depolarization and release.[5][8]
 - Pharmacological Stimulation: Apply drugs like amphetamine (e.g., 20 μ M) to induce neurotransmitter release.[3][8]
- Acquire a time-lapse series of images during and after stimulation to monitor the decrease in **FFN511** fluorescence.

Data Presentation

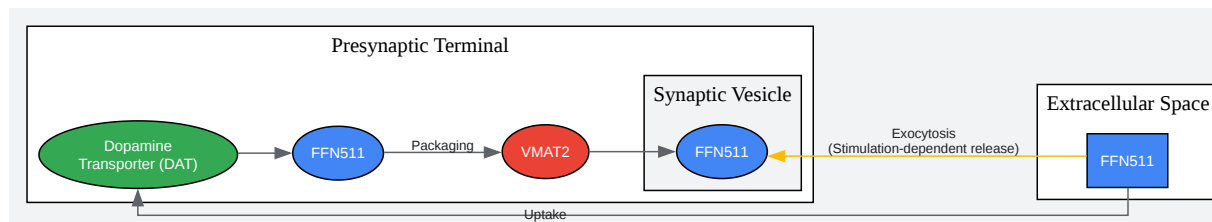
Table 1: **FFN511** Properties and Loading Parameters

Parameter	Value	Reference
VMAT2 Inhibition (IC50)	1 μ M	[3]
Loading Concentration	5 - 10 μ M	[3]
Loading Time	30 minutes	[3]
Maximum Recommended Loading Time	< 40 minutes	[8]

Table 2: **FFN511** Destaining Parameters and Observations

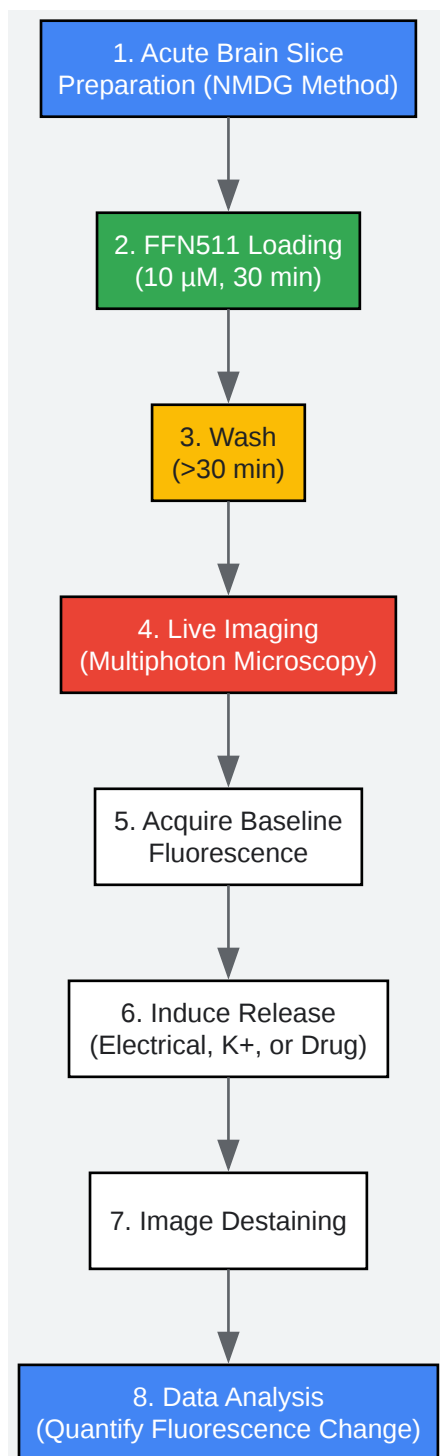
Stimulation Method	Concentration / Frequency	Observation	Reference
Electrical Stimulation	1 Hz	Exponential destaining with a specific half-life (t1/2)	[3]
Electrical Stimulation	4 Hz	Exponential destaining with a specific half-life (t1/2)	[3]
Electrical Stimulation	20 Hz	Exponential destaining with a specific half-life (t1/2)	[3]
High Potassium (KCl)	70 mM	Destaining within 2 minutes	[5][8]
Amphetamine	20 μ M	Substantial loss of fluorescence after 20 minutes	[3][8]
Cadmium Chloride (Ca2+ blocker)	200 μ M	Destaining identical to unstimulated controls, indicating Ca2+-dependency of release	[3]

Visualizations



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Mechanism of **FFN511** uptake and release.



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Experimental workflow for **FFN511** live imaging.

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References

- 1. New Optical Imaging Technology Helps Measure Synaptic Activity In The Brain | Columbia University Irving Medical Center [cuimc.columbia.edu]
- 2. New Chemical Illuminates Brain Activity | Columbia Magazine [magazine.columbia.edu]
- 3. Fluorescent False Neurotransmitters Visualize Dopamine Release from Individual Presynaptic Terminals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Dopamine Release at Individual Presynaptic Terminals Visualized with FFNs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. digitalcommons.providence.org [digitalcommons.providence.org]
- 7. Acute brain slice methods for adult and aging animals: application of targeted patch clamp analysis and optogenetics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Dopamine Release at Individual Presynaptic Terminals Visualized with FFNs [jove.com]
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